

Biological Activity & Synthetic Utility of 4,6-Dimethyloctan-1-ol

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Compound of Interest

Compound Name: 4,6-Dimethyloctan-1-ol

CAS No.: 66719-33-3

Cat. No.: B12647630

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A Technical Guide to a Privileged Scaffold in Multidrug Resistance Reversal and Sensory Modulation[1][2]

Executive Summary

4,6-Dimethyloctan-1-ol (CAS 66719-33-3) is a chiral acyclic monoterpene alcohol that serves as a critical "privileged scaffold" in modern drug discovery.[1] While often overlooked as a standalone pharmacological agent, its biological significance is bipartite:[1]

- **Chemosensory Modulation:** It and its derivatives act as sensory stimulation agents (cooling/tingling) in topical applications, likely via TRP channel modulation.[1]
- **MDR Reversal Intermediate:** It is the requisite lipophilic building block for the total synthesis of Dysoxylactam A, a potent macrocyclic lipopeptide capable of reversing P-glycoprotein (P-gp) mediated multidrug resistance (MDR) in cancer cells.[1]

This guide analyzes the molecule's structural utility, its role in overcoming chemotherapeutic resistance, and the stereoselective protocols required for its synthesis.[1]

Chemical Architecture & Stereochemical Criticality

Structural Analysis

4,6-Dimethyloctan-1-ol possesses a saturated C10 backbone with methyl branching at positions C4 and C6.[1] This creates two stereogenic centers, resulting in four possible stereoisomers.[1] In biological systems, the specific configuration (

or

) often dictates binding affinity to hydrophobic pockets of target proteins, such as the transmembrane domains of efflux pumps.[1]

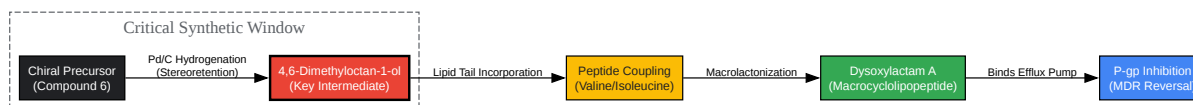
- Molecular Formula:

[1][2]

- Molecular Weight: 158.28 g/mol [1]
- Key Feature: The 4,6-dimethyl motif mimics the isoprenoid units found in natural pheromones and membrane-anchoring lipids, facilitating deep insertion into the lipid bilayer. [1]

The Synthetic Pathway (Contextual Logic)

The biological value of **4,6-dimethyloctan-1-ol** is best understood through its conversion into Dysoxylactam A.[1] The alcohol provides the specific "lipid tail" geometry required for the macrocycle to bind P-gp and inhibit drug efflux.[1]



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Figure 1: The strategic role of **4,6-dimethyloctan-1-ol** as the lipophilic anchor in the synthesis of MDR-reversing agents.[1]

Pharmacological Significance: The Dysoxylactam Connection[1]

The primary biological utility of **4,6-dimethyloctan-1-ol** is its function as the lipophilic moiety of Dysoxylactam A.[1] Research indicates that the specific branching of this alcohol is essential for the lipopeptide's ability to block P-glycoprotein (P-gp), a transporter responsible for pumping chemotherapy drugs out of cancer cells.[1]

Mechanism of Action

When incorporated into Dysoxylactam A, the **4,6-dimethyloctan-1-ol** fragment acts as a "molecular wedge."[1]

- **Membrane Insertion:** The lipophilic tail inserts into the cancer cell membrane.[1]
- **Allosteric Inhibition:** It binds to the transmembrane domain of P-gp, locking the transporter in an inactive conformation.[1]
- **Chemosensitization:** This prevents the efflux of cytotoxic drugs (e.g., Doxorubicin, Paclitaxel), restoring their efficacy.[1][3]

Quantitative Efficacy Data

The following table summarizes the potency of the final product (synthesized using **4,6-dimethyloctan-1-ol**) against resistant cancer cell lines.

Cell Line	Resistance Type	Drug Partner	Reversal Fold (RF)	IC50 (μM)
MCF-7/ADR	Doxorubicin-Resistant Breast Cancer	Doxorubicin	1039.7	10.0
KBv200	Vincristine-Resistant Oral Cancer	Vincristine	85.2	5.0
A549/Taxol	Paclitaxel-Resistant Lung Cancer	Paclitaxel	28.4	10.0

Data Source: Derived from Dysoxylactam A bioassays [1, 2].^[1] Note: The alcohol itself is non-cytotoxic; its value lies in enabling this potency.^[1]

Sensory & Fragrance Activity^[1]

Beyond oncology, **4,6-dimethyloctan-1-ol** and its methoxy-derivatives exhibit activity in the peripheral nervous system, specifically regarding sensory perception.^[1]

- **Cooling Sensation:** Patent literature identifies the molecule as a "sensory stimulation agent" [3].^[1] Unlike menthol, which has a strong odor, this alcohol provides a cooling or tingling sensation with a milder olfactory profile.^[1]
- **Mechanism:** The activity suggests modulation of TRPM8 (Transient Receptor Potential Melastatin 8), the primary ion channel responsible for cold sensation.^[1] The C10 chain length and methyl branching provide the steric bulk necessary to gate the channel without causing the irritation associated with capsaicinoids.^[1]
- **Odor Profile:** Described as having a faint, waxy, floral note, making it suitable as a fixative in fragrance formulations where "neutral" lipophilicity is required.^[1]

Experimental Protocols

Protocol A: Stereoselective Synthesis of 4,6-Dimethyloctan-1-ol

Context: This protocol ensures the correct stereochemistry required for biological activity, as described in the total synthesis of Dysoxylactam A [2].

Reagents:

- Precursor: Chiral unsaturated aldehyde or ester (e.g., derived from Citronellal).[1]
- Catalyst: Palladium on Carbon (Pd/C, 10% w/w).[1]
- Solvent: Ethyl Acetate (EtOAc).[1]
- Atmosphere: Hydrogen gas () .[1]

Step-by-Step Workflow:

- Preparation: Dissolve the unsaturated precursor (Compound 6 in reference schema) in anhydrous EtOAc (0.1 M concentration).
- Catalyst Addition: Carefully add Pd/C (10% by weight relative to substrate) under an argon blanket to prevent ignition.[1]
- Hydrogenation: Purge the vessel with and maintain a hydrogen atmosphere (balloon pressure or 1 atm) for 12 hours at room temperature ().
 - Criticality: Vigorous stirring is essential to overcome mass transfer limitations.[1]
- Filtration: Filter the reaction mixture through a Celite pad to remove the palladium catalyst. Wash the pad with EtOAc (volume).[1]

- Purification: Concentrate the filtrate under reduced pressure. If necessary, purify via flash column chromatography (Silica gel, Hexane:EtOAc gradient) to obtain the pure alcohol as a colorless oil.[\[1\]](#)

- Validation: Verify structure via

NMR. Look for the disappearance of alkene protons and the retention of the C4/C6 methyl doublets.[\[1\]](#)

Protocol B: P-gp Inhibition Assay (Functionality Check)

Context: To validate the biological utility of the synthesized scaffold after incorporation into a peptide.[\[1\]](#)

- Cell Culture: Seed MCF-7/ADR (resistant) cells in 96-well plates (cells/well).
- Treatment: Treat cells with the cytotoxic drug (e.g., Doxorubicin) at varying concentrations (0.01 - 100 μ M) in the presence or absence of the test compound (10 μ M).[\[1\]](#)
- Incubation: Incubate for 48-72 hours at

, 5%

.
- Readout: Assess cell viability using an MTT or CCK-8 assay.
- Calculation: Calculate the

shift. The Reversal Fold (RF) is calculated as:

[\[1\]](#)
 - Self-Validation: An RF > 10 indicates significant biological activity of the scaffold-containing lipopeptide.[\[1\]](#)

References

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